

# A Comprehensive Technical Guide to the Nuclear Properties of Iron-58

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Iron-58*

Cat. No.: *B1265196*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Iron-58** ( $^{58}\text{Fe}$ ) is a stable, naturally occurring isotope of iron. While it is the least abundant of the four stable iron isotopes, its unique nuclear properties make it a valuable tool in a variety of scientific and industrial applications. This technical guide provides an in-depth overview of the nuclear characteristics of **Iron-58**, methods for their determination, and its key applications.

## Core Nuclear Properties of Iron-58

The fundamental nuclear properties of **Iron-58** are summarized in the tables below. This data is essential for applications ranging from nuclear physics research to medical tracer studies.

### Table 1: General Nuclear Properties of Iron-58

Property	Value
Symbol	$^{58}\text{Fe}$
Atomic Number (Z)	26
Neutron Number (N)	32
Mass Number (A)	58
Isotopic Mass	57.933274(3) u <sup>[1]</sup>
Nuclear Mass	57.9190113 u <sup>[1]</sup>
Mass Excess	-62.15487 MeV <sup>[1]</sup>
Binding Energy per Nucleon	8.7922457 MeV <sup>[1]</sup>
Nuclear Spin and Parity ( $J^{\pi}$ )	0+ <sup>[1]</sup>
Half-life	Stable
Natural Abundance	0.282%

**Table 2: Neutron Interaction Properties of Iron-58**

Property	Value
Thermal Neutron Capture Cross Section	$1.30 \pm 0.03$ barns

## Experimental Determination of Nuclear Properties

The precise measurement of the nuclear properties of **Iron-58** is achieved through a variety of sophisticated experimental techniques. While detailed, step-by-step protocols are typically found within specific research publications, this section outlines the general methodologies employed.

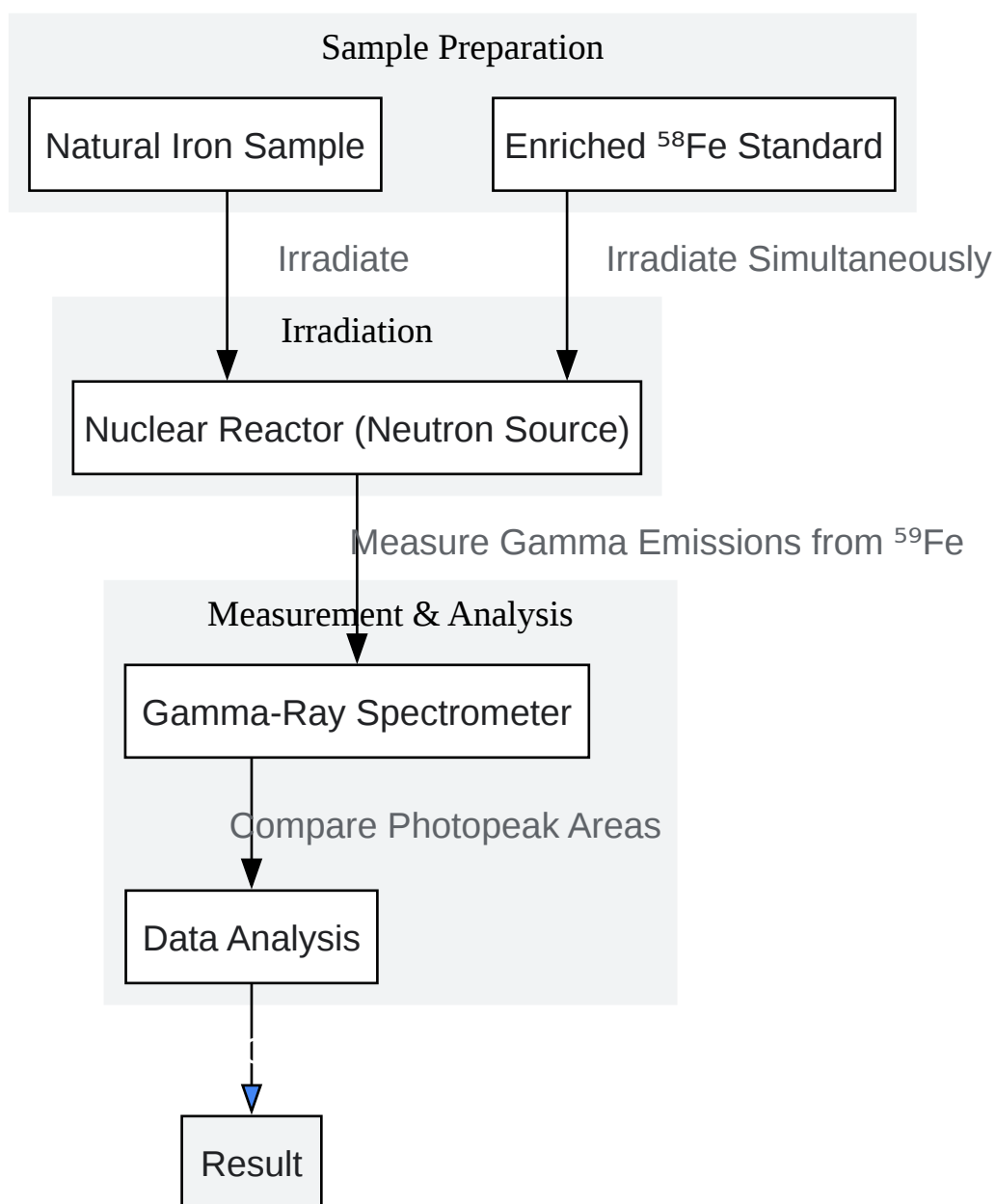
### Isotopic Abundance Determination

The natural abundance of **Iron-58** is most commonly determined using comparator neutron activation analysis (NAA) and isotope-ratio mass spectrometry (IRMS).

### Comparator Neutron Activation Analysis (NAA)

This technique is a highly reliable method for determining the isotopic abundance of elements. The fundamental principle involves the irradiation of a sample with neutrons, which causes the stable isotopes within the sample to become radioactive. The subsequent decay of these radioisotopes emits gamma rays with characteristic energies, allowing for their identification and quantification.

In the comparator method for determining the isotopic abundance of  $^{58}\text{Fe}$ , a sample of natural iron is irradiated simultaneously with a standard of known  $^{58}\text{Fe}$  enrichment. By comparing the gamma-ray signals from the resulting  $^{59}\text{Fe}$  in both the sample and the standard, the abundance of  $^{58}\text{Fe}$  in the natural sample can be accurately calculated.



[Click to download full resolution via product page](#)

Figure 1: Generalized workflow for determining  $^{58}\text{Fe}$  isotopic abundance via comparator NAA.

### Isotope-Ratio Mass Spectrometry (IRMS)

IRMS is another powerful technique for measuring the relative abundance of isotopes in a sample. The process involves ionizing the sample and then separating the ions based on their mass-to-charge ratio as they pass through a magnetic field. A detector then measures the

intensity of each ion beam, which is proportional to the abundance of that isotope. This method provides high-precision measurements of isotopic ratios.

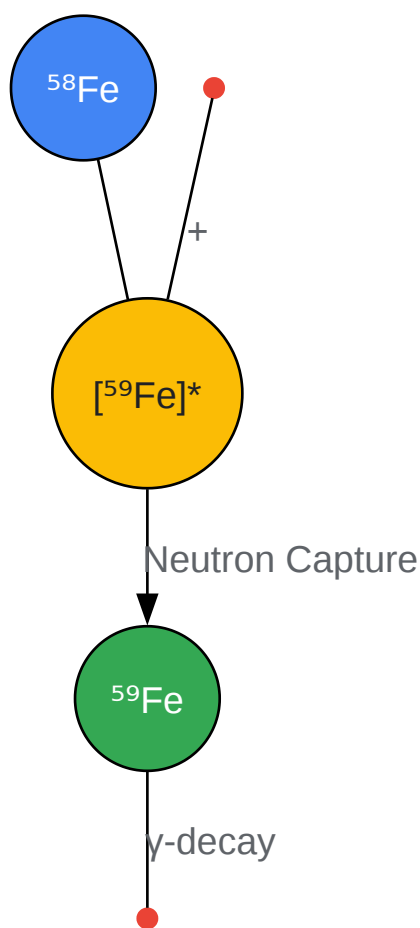
## Neutron Capture Cross-Section Measurement

The thermal neutron capture cross-section of **Iron-58** is a measure of the probability that a  $^{58}\text{Fe}$  nucleus will capture a thermal neutron. This property is crucial for applications in nuclear reactor physics and for the production of the radioisotope Iron-59. The measurement of this cross-section typically involves irradiating a known quantity of  $^{58}\text{Fe}$  with a well-characterized neutron beam and then measuring the resulting radioactivity of the  $^{59}\text{Fe}$  produced.

## Key Nuclear Reactions and Applications

### Production of Iron-59

One of the most significant applications of **Iron-58** is its use as the starting material for the production of the radioisotope Iron-59 ( $^{59}\text{Fe}$ ). This is achieved through neutron capture, where a  $^{58}\text{Fe}$  nucleus absorbs a neutron and becomes  $^{59}\text{Fe}$ .  $^{59}\text{Fe}$  has a half-life of 44.5 days and is used as a radiotracer in metabolic studies, particularly for investigating iron absorption and red blood cell formation.



[Click to download full resolution via product page](#)

Figure 2: Neutron capture reaction of **Iron-58** to produce Iron-59.

## Other Applications

Beyond the production of  $^{59}\text{Fe}$ , **Iron-58** is utilized in several other research and industrial fields:

- **Synthesis of Superheavy Elements:**  $^{58}\text{Fe}$  can be used as a projectile in particle accelerators for the synthesis of new superheavy elements.
- **Tracer Studies:** As a stable isotope,  $^{58}\text{Fe}$  is an excellent non-radioactive tracer for studying iron metabolism, absorption, and excretion in humans. It is also used to trace the migration of iron in soil and plants.

## Conclusion

**Iron-58**, despite its low natural abundance, possesses distinct nuclear properties that make it an indispensable tool in nuclear science, medicine, and environmental research. Its stability, combined with its ability to be transmuted into the medically significant radioisotope Iron-59, ensures its continued importance in a wide range of technical applications. A thorough understanding of its nuclear characteristics, as outlined in this guide, is fundamental for its effective utilization.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Request Rejected [emsl.pnnl.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Nuclear Properties of Iron-58]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265196#what-are-the-nuclear-properties-of-iron-58]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)